

Application Notes and Protocols for OSMI-3 in Cell Culture Experiments

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Compound of Interest		
Compound Name:	OSMI-3	
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Introduction

OSMI-3 is a potent, cell-permeable, and long-acting inhibitor of O-linked N-acetylglucosamine (O-GlcNAc) transferase (OGT).[1][2][3] OGT is the sole enzyme responsible for the addition of O-GlcNAc moieties to serine and threonine residues of nuclear and cytoplasmic proteins. This post-translational modification, known as O-GlcNAcylation, is a dynamic regulatory process akin to phosphorylation and is integral to a multitude of cellular processes, including signal transduction, transcription, and metabolism. Dysregulation of O-GlcNAcylation has been implicated in various diseases, including cancer and cardiovascular disease, making OGT a compelling target for therapeutic intervention.[3][4] OSMI-3 provides a valuable tool for investigating the functional roles of OGT and the consequences of its inhibition in various cell-based models.

These application notes provide a comprehensive guide for the utilization of **OSMI-3** in cell culture experiments, including detailed protocols for assessing its biological effects and diagrams of the relevant signaling pathways.

Data Presentation Quantitative Data Summary for OSMI-3

While a specific IC50 value for **OSMI-3** is not readily available in published literature, its efficacy has been demonstrated in various studies. The following table summarizes the key



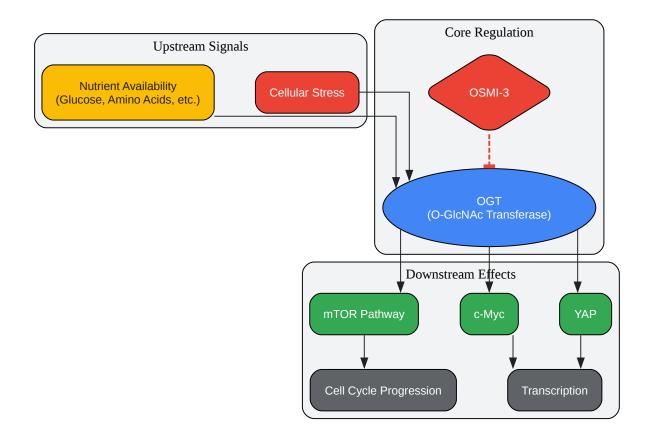
quantitative parameters for the use of **OSMI-3** in cell culture.

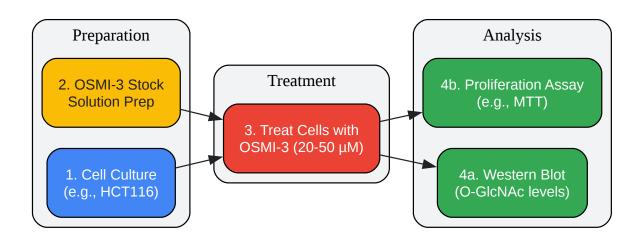
Parameter	Cell Line	Concentrati on Range	Incubation Time	Observed Effects	Reference
Effective Concentratio n	HCT116	20-50 μΜ	4-24 hours	Significant reduction in global O-GICNAC levels, decreased cell proliferation.	[1][3]
Cell Growth Inhibition	HCT116	20-50 μΜ	Up to 96 hours	Reduced cell growth over time, without evidence of apoptosis.	[1][3]
Target Engagement	HCT116	20-50 μΜ	4-24 hours	Decreased cleavage of Host Cell Factor 1 (HCF-1).	[1][3]

Signaling Pathways and Experimental Workflows OGT Signaling Pathway

O-GlcNAc transferase (OGT) is a central regulator of cellular signaling, integrating nutrient availability with various downstream pathways. **OSMI-3**, by inhibiting OGT, modulates these intricate networks. The diagram below illustrates the central role of OGT and the downstream pathways affected by its inhibition.







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